

# A Comparative Guide to the Superconducting Properties of Tungsten Nitride (WN<sub>x</sub>) Compounds

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## Compound of Interest

Compound Name: Tungsten nitride

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This guide provides a comprehensive comparison of the superconducting properties of various **tungsten nitride** (WN<sub>x</sub>) compounds. The information presented is based on experimental data from recent scientific literature, offering an objective overview for researchers and professionals in materials science and related fields.

## Summary of Superconducting Properties

The superconducting properties of **tungsten nitride** compounds are highly dependent on their stoichiometry and crystalline structure. Recent research has focused on several key compounds, including tungsten dinitride (W<sub>2</sub>N), tungsten trinitride (W<sub>2</sub>N<sub>3</sub>), tungsten pentanitride (W<sub>3</sub>N<sub>5</sub>), and amorphous or nanocrystalline thin films with varying nitrogen content. A summary of their key superconducting parameters is presented in the table below.

| Compound/Film Composition                           | Critical Temperature (Tc) (K) | Upper Critical Magnetic Field (Hc2) (T)   | Critical Current Density (Jc) (A/cm <sup>2</sup> )  |
|---|-------------------------------|---|---|
| W2N (thin film)                                     | ~5.0[1]                       | ~8.5[1]                                   | Data not available in reviewed literature   |
| W2N3 (bulk, high pressure synthesized)              | 11.6[2]                       | Data not available in reviewed literature | Data not available in reviewed literature   |
| 2D W2N3 (theoretical)                               | 21[3]                         | Data not available in reviewed literature | Data not available in reviewed literature   |
| W3N5 (bulk, high pressure synthesized)              | 9.4[2]                        | Data not available in reviewed literature | Data not available in reviewed literature   |
| Disordered $\beta$ -W + WN <sub>x</sub> (thin film) | 4.0 - 4.7                     | ~5.8                                      | Jc measurements performed, but specific values depend heavily on preparation conditions and magnetic field. |
| Amorphous WN <sub>x</sub> (thin film)               | 4.0 - 4.7                     | ~5.8                                      | Jc measurements performed, but specific values depend heavily on preparation conditions and magnetic field. |

## Detailed Experimental Protocols

The synthesis and characterization of WN<sub>x</sub> superconducting compounds involve specialized techniques. Below are detailed methodologies for the key experiments cited in the literature.

### Synthesis of WN<sub>x</sub> Thin Films by Reactive Sputtering

Reactive sputtering is a common method for depositing high-quality WN<sub>x</sub> thin films.

- System: A DC magnetron sputtering system is typically used.

- Target: A high-purity tungsten target.
- Substrate: Common substrates include silicon (Si) and magnesium oxide (MgO).
- Sputtering Gas: A mixture of argon (Ar) and nitrogen (N<sub>2</sub>) gas. The ratio of Ar to N<sub>2</sub> is a critical parameter for controlling the stoichiometry of the deposited film.
- Deposition Parameters:
  - Base Pressure: The vacuum chamber is evacuated to a high vacuum, typically in the range of  $10^{-6}$  to  $10^{-8}$  Torr, to minimize impurities.
  - Sputtering Pressure: The total pressure of the Ar/N<sub>2</sub> gas mixture is maintained at a few mTorr during deposition.
  - Substrate Temperature: The substrate temperature can be varied to influence the crystallinity and properties of the film.
  - Sputtering Power: The power applied to the tungsten target affects the deposition rate and film properties.
- Procedure:
  - The substrate is cleaned to remove any surface contaminants.
  - The substrate is loaded into the sputtering chamber, which is then evacuated to the base pressure.
  - The Ar and N<sub>2</sub> gases are introduced into the chamber at the desired flow rates to achieve the target partial pressures.
  - A plasma is ignited, and the tungsten target is sputtered.
  - Tungsten atoms react with nitrogen in the plasma and on the substrate surface to form a WN<sub>x</sub> film.

## Synthesis of Bulk WN<sub>x</sub> Compounds by High-Pressure, High-Temperature (HPHT) Method

Novel WN<sub>x</sub> phases with unique superconducting properties can be synthesized under extreme conditions.

- Apparatus: A laser-heated diamond anvil cell (DAC) is used to generate high pressures and temperatures.
- Precursors: High-purity tungsten (W) powder and a nitrogen pressure medium.
- Procedure:
  - A small amount of tungsten powder is loaded into the sample chamber of the DAC.
  - The chamber is filled with nitrogen, which serves as both the reactant and the pressure-transmitting medium.
  - The pressure is increased to tens of gigapascals (GPa).
  - A high-power laser is used to heat the sample to temperatures exceeding 2000 K, inducing a reaction between tungsten and nitrogen.
  - The synthesized sample is then characterized in-situ or after quenching to ambient conditions.

## Characterization of Superconducting Properties

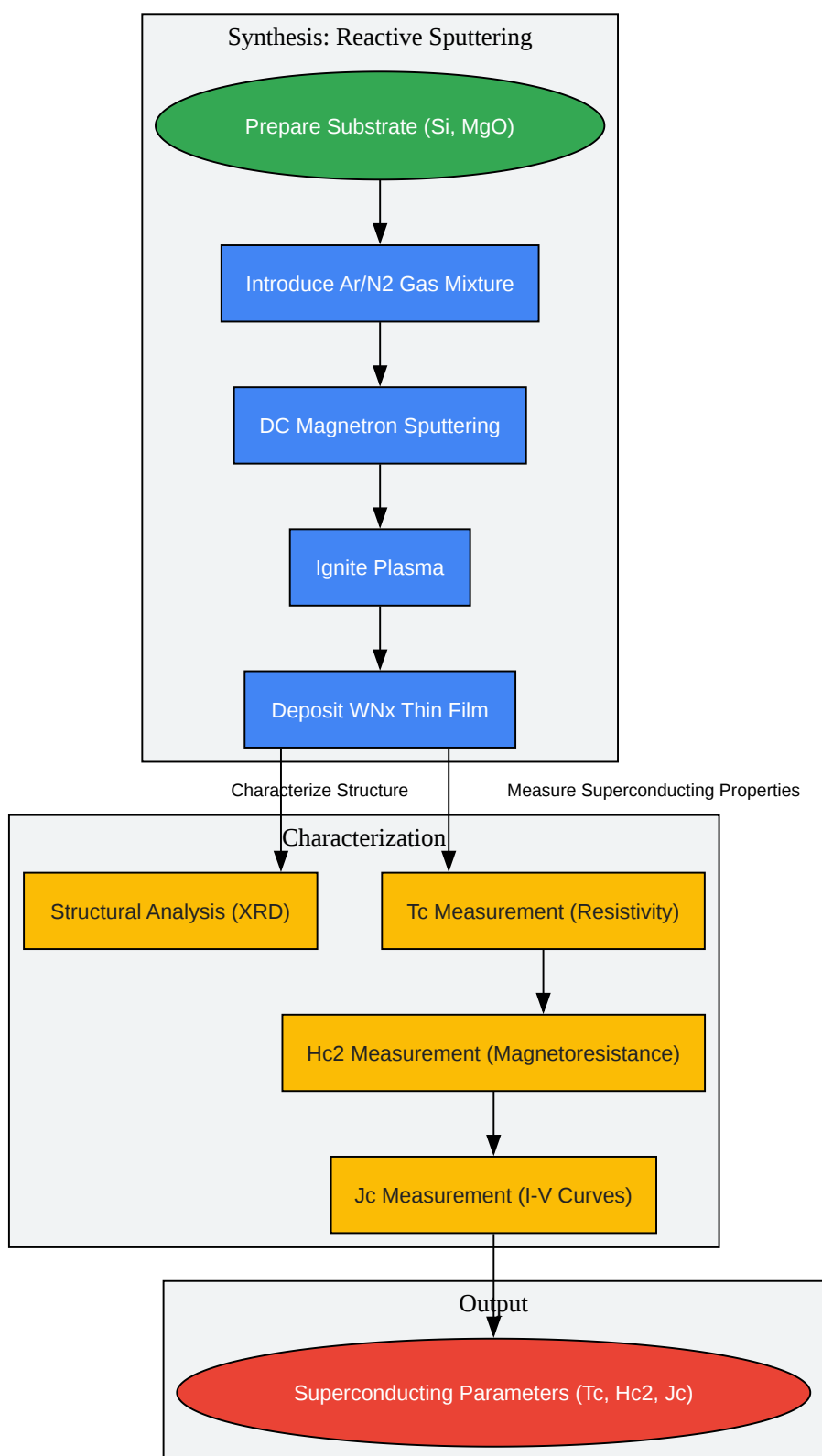
Standard techniques are employed to measure the key superconducting parameters.

- Critical Temperature (T<sub>c</sub>):
  - Method: Four-point probe resistivity measurement.
  - Procedure: A current is passed through the sample, and the voltage is measured as a function of temperature. T<sub>c</sub> is identified as the temperature at which the electrical resistance drops to zero. This measurement is typically performed in a cryostat.

- Upper Critical Magnetic Field ( $H_{c2}$ ):
  - Method: Resistivity or magnetization measurements as a function of temperature under an applied magnetic field.
  - Procedure: The resistive transition is measured at various applied magnetic fields.  $H_{c2}$  is determined as the magnetic field at which superconductivity is suppressed at a given temperature. The zero-temperature upper critical field,  $H_{c2}(0)$ , is then extrapolated from the temperature-dependent data.
- Critical Current Density ( $J_c$ ):
  - Method: Transport measurements (I-V curves) or magnetic measurements (magnetization hysteresis loops).
  - Procedure (Transport): The voltage across the sample is measured as a function of the applied current at a fixed temperature and magnetic field.  $J_c$  is typically defined as the current density at which a small, predefined voltage criterion (e.g.,  $1 \mu\text{V}/\text{cm}$ ) is detected.
  - Procedure (Magnetic): The magnetization of the sample is measured as a function of the applied magnetic field at a fixed temperature. The width of the magnetization hysteresis loop is proportional to the critical current density, which can be calculated using the Bean model.

## Visualizations

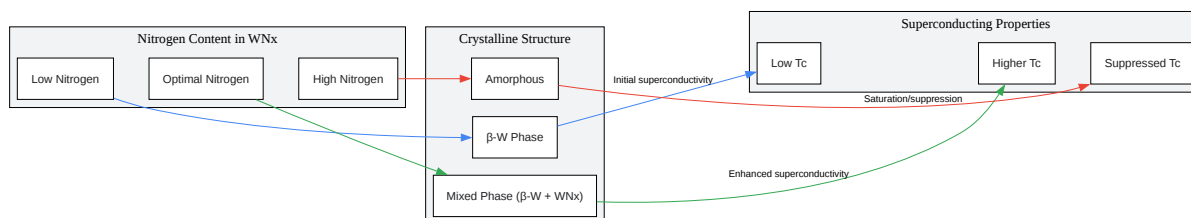
## Experimental Workflow for $\text{W}_n\text{X}$ Thin Film Synthesis and Characterization



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Caption: Experimental workflow for WN<sub>x</sub> thin film synthesis and characterization.

# Relationship between Nitrogen Content and Superconducting Properties



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Caption: Influence of nitrogen content on  $WN_x$  structure and superconductivity.

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## References

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